

Methyl Petroselinate (CAS No. 2777-58-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl petroselinate**

Cat. No.: **B1649338**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl petroselinate, the methyl ester of petroselinic acid (cis-6-octadecenoic acid), is a fatty acid methyl ester (FAME) of increasing interest in various scientific domains. Its unique structural isomerism with the more common oleic acid presents both challenges and opportunities in analytical chemistry and biological applications. This technical guide provides an in-depth overview of the core chemical and physical properties of **Methyl petroselinate**, detailed experimental protocols for its synthesis, purification, and analysis, and a summary of its known and potential biological activities. The information is presented to support researchers and professionals in drug development and other scientific fields in their work with this compound.

Chemical and Physical Properties

Methyl petroselinate is a monounsaturated fatty acid methyl ester with the molecular formula C₁₉H₃₆O₂.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2777-58-4	[1]
Molecular Formula	C ₁₉ H ₃₆ O ₂	[1]
Molecular Weight	296.49 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	158-160 °C at 2-3 Torr; 208-210 °C at 10 Torr	[1] [3]
Melting Point	-1 °C to -3 °C	[2] [3]
Density	0.8767 g/cm ³ at 20 °C	[1]
Refractive Index	1.4501 at 20 °C	[3]
Synonyms	Methyl cis-6-octadecenoate, Petroselinic acid methyl ester	[2] [4]

Synthesis and Purification

The primary methods for obtaining **Methyl petroselinate** are through the esterification of petroselinic acid or the transesterification of oils rich in this fatty acid, such as parsley seed oil. [\[3\]](#)[\[5\]](#)

Experimental Protocol: Synthesis via Transesterification of Parsley Seed Oil

This protocol describes a general method for the base-catalyzed transesterification of parsley seed oil to produce a mixture of fatty acid methyl esters, including **Methyl petroselinate**.

Materials:

- Parsley seed oil
- Methanol (anhydrous)

- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH)
- Hexane
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate
- Rotary evaporator
- Separatory funnel
- Magnetic stirrer and stir bar

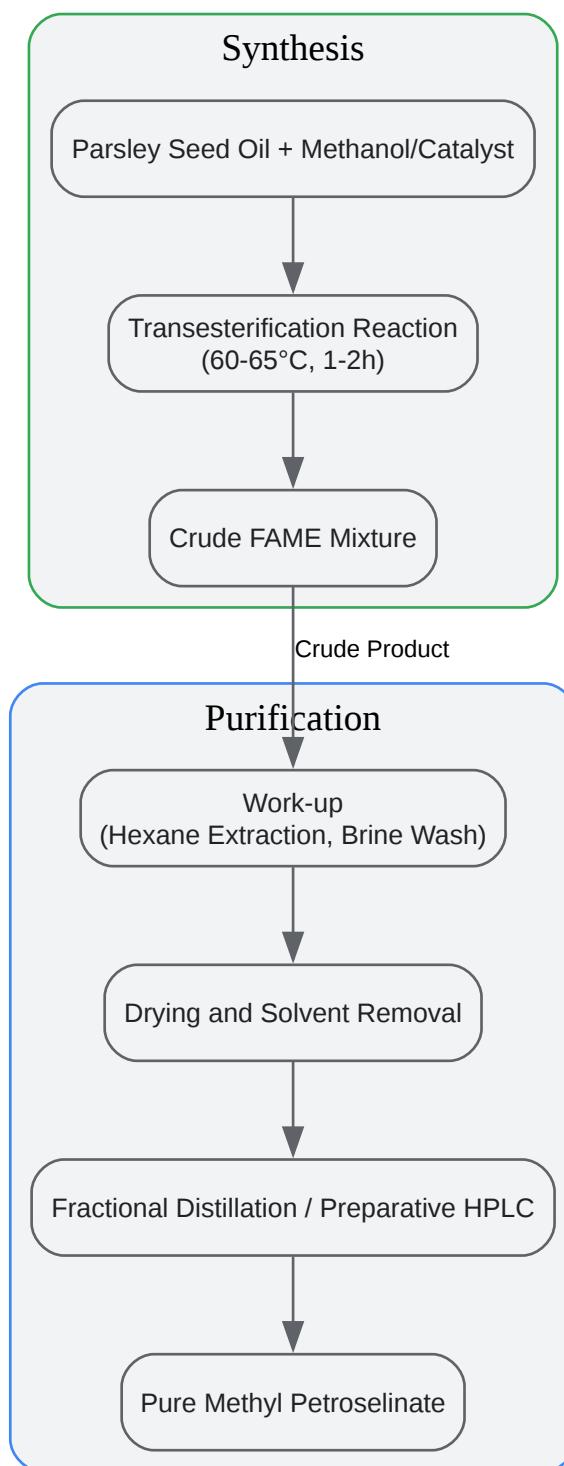
Procedure:

- Catalyst Preparation: Prepare a 1% (w/v) solution of KOH or NaOH in anhydrous methanol. This should be done freshly before the reaction.
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add parsley seed oil and the freshly prepared methanolic catalyst solution. A typical molar ratio is 1:6 of oil to methanol.
- Transesterification Reaction: Heat the mixture to 60-65 °C with continuous stirring. The reaction is typically carried out for 1-2 hours.
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel. Add hexane to extract the methyl esters and then add brine to wash the organic layer. Shake gently and allow the layers to separate. The lower layer (glycerol, excess methanol, and catalyst) is drained off.
- Purification: Wash the upper organic layer (containing the FAMEs) two to three times with distilled water to remove any remaining impurities.
- Drying and Solvent Removal: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the hexane using a rotary evaporator to yield the crude **Methyl petroselinate** mixture.

Purification of Methyl Petroselinate

Purification of **Methyl petroselinate**, particularly from its isomer methyl oleate, can be challenging. Fractional distillation under reduced pressure or preparative high-performance liquid chromatography (HPLC) are effective methods.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Workflow for Synthesis and Purification of **Methyl Petroselinate**

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Caption: General workflow for the synthesis and purification of **Methyl petroselinate**.

Analytical Characterization

Standard analytical techniques for the characterization of **Methyl petroselinate** include Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used for the identification and quantification of **Methyl petroselinate**. The mass spectrum of FAMEs is characterized by fragmentation patterns resulting from cleavage at various points along the alkyl chain. The molecular ion peak (m/z 296.49) may be weak or absent in electron ionization (EI) mass spectra.[9]

General GC-MS Protocol for FAME Analysis:

- Sample Preparation: Dilute the FAME sample in a suitable solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (e.g., 1 μ L) into the GC.
- Separation: Use a capillary column suitable for FAME analysis (e.g., a polar stationary phase). A temperature gradient program is typically employed to separate the components.
- Detection: The separated components are detected by a mass spectrometer.
- Data Analysis: Identify **Methyl petroselinate** by its retention time and comparison of its mass spectrum with a reference library.

Workflow for GC-MS Analysis of **Methyl Petroselinate**



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Caption: A typical workflow for the GC-MS analysis of **Methyl petroselinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for the structural elucidation of **Methyl petroselinate**. The chemical shifts of the olefinic protons and carbons are particularly diagnostic.

Carbon Atom	Chemical Shift (ppm)
C-6	129.8
C-7	128.9

Note: Chemical shifts are relative to TMS and may vary slightly depending on the solvent.

Biological Activity and Potential Applications

The biological activity of pure **Methyl petroselinate** is not extensively documented. However, studies on its parent fatty acid and related plant extracts provide insights into its potential applications.

Cytotoxic Activity

An extract of *Petroselinum sativum* (parsley) seeds, which are rich in petroselinic acid, has demonstrated cytotoxic effects against MCF-7 human breast cancer cells in a concentration-dependent manner.^[10] This suggests that petroselinic acid and its derivatives, such as **Methyl petroselinate**, may possess anticancer properties, warranting further investigation.

Anti-Inflammatory and Immunomodulatory Potential

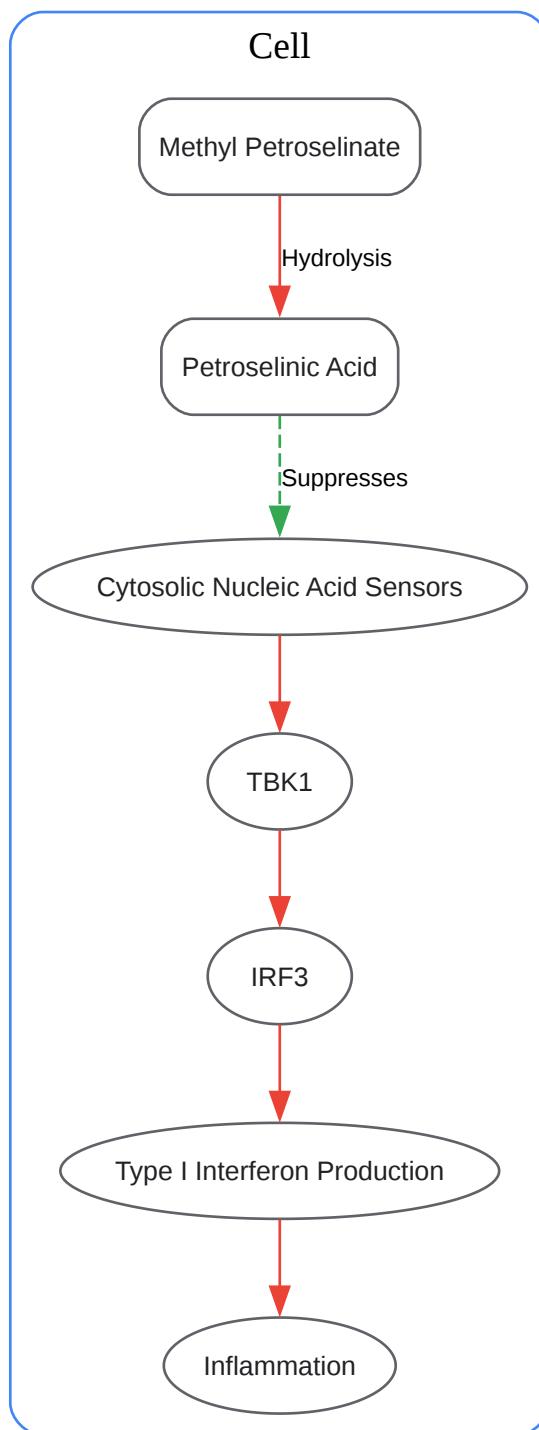
Petroselinic acid has been shown to ameliorate autoimmune disorders by suppressing cytosolic-nucleic-acid-mediated type I interferon signaling.^[4] As methyl esters are often used as prodrugs that are hydrolyzed in vivo to the active carboxylic acid, **Methyl petroselinate** could potentially exhibit similar anti-inflammatory and immunomodulatory effects.

Role in Lipid Metabolism Research

As a specific fatty acid methyl ester, **Methyl petroselinate** is a valuable tool for studying lipid metabolism.^{[11][12]} It can be used in cell culture experiments to investigate the effects of a

specific monounsaturated fatty acid on cellular processes such as lipid droplet formation, gene expression related to lipid synthesis and oxidation, and the modulation of signaling pathways involved in metabolic regulation.

Potential Signaling Pathways Modulated by Petroselinic Acid (and potentially **Methyl Petroselinate**)



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Caption: Hypothetical modulation of immune signaling by **Methyl Petroselinate** via its hydrolysis to Petroselinic Acid.

Conclusion

Methyl petroselinate is a fatty acid methyl ester with distinct chemical properties and potential biological activities. While specific research on the pure compound is limited, the available data on its parent fatty acid and related natural extracts suggest promising avenues for further investigation, particularly in the areas of cancer research, inflammation, and immunology. The experimental protocols and analytical methods outlined in this guide provide a foundation for researchers to synthesize, purify, and characterize **Methyl petroselinate** for use in a variety of scientific applications. Further studies are needed to fully elucidate its biological functions and potential as a therapeutic agent or a tool for drug discovery.

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- To cite this document: BenchChem. [Methyl Petroselinate (CAS No. 2777-58-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1649338#methyl-petroselinate-cas-number-2777-58-4>]

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